

Solubility of Rubidium Chromate Compared to Other Alkali Metal Chromates: A Comprehensive Guide

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Compound of Interest

Compound Name: *Rubidium chromate*

Cat. No.: *B082947*

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For researchers, scientists, and professionals in drug development, understanding the solubility of inorganic compounds is paramount. This guide provides a detailed comparison of the aqueous solubility of **rubidium chromate** and other alkali metal chromates, supported by experimental data and protocols.

The solubility of a salt in a solvent is a critical physicochemical property that influences its bioavailability, reaction kinetics, and environmental fate. In the context of alkali metal chromates, there are notable differences in their solubility in water. This guide will objectively compare the solubility of **rubidium chromate** with its counterparts: lithium chromate, sodium chromate, potassium chromate, and cesium chromate.

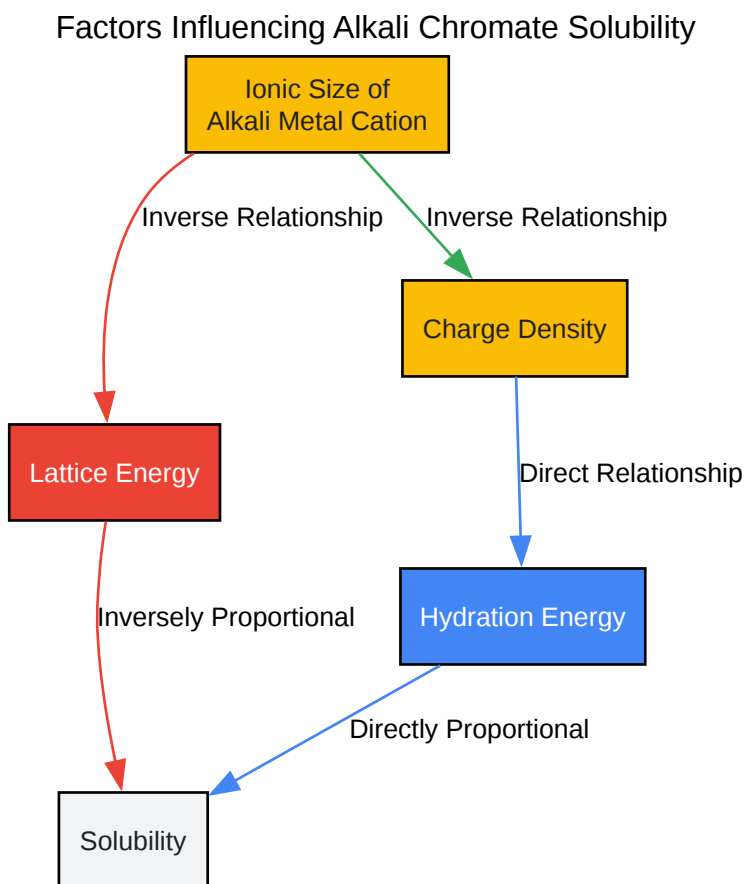
Comparative Solubility Data

The aqueous solubility of alkali metal chromates generally increases down the group, with the exception of lithium chromate, which is highly soluble. **Rubidium chromate** follows this trend, exhibiting high solubility in water. The table below summarizes the quantitative solubility data for these compounds at various temperatures.

| Compound | Chemical Formula | 0°C | 10°C | 20°C | 25°C | 30°C | 40°C | 60°C | 100°C |
|--------------------|---------------------------|---------------------|---------------------|---------------------|------------------------------|---------------------|---------------------|---------------------|----------------------|
| Lithium Chromate | Li_2CrO_4 | - | - | 111 g/100 mL | - | - | - | - | - |
| Sodium Chromate | Na_2CrO_4 | 31.8 g/100 mL[1][2] | - | - | 84.5 g/100 mL[1][2] | - | - | - | 126.7 g/100 mL[1][2] |
| Potassium Chromate | K_2CrO_4 | 56.3 g/100 mL[3] | 60.0 g/100 mL[3] | 63.7 g/100 mL[3][4] | - | - | 67.8 g/100 mL[3] | 70.1 g/100 mL[3] | 79.2 g/100 mL[3][4] |
| Rubidium Chromate | Rb_2CrO_4 | 62 g/100 mL[1][5] | 67.5 g/100 mL[1][5] | 73.6 g/100 mL[1][5] | - | 78.9 g/100 mL[1][5] | 85.6 g/100 mL[1][5] | 95.7 g/100 mL[1][5] | - |
| Cesium Chromate | Cs_2CrO_4 | - | - | - | 45.5 g/100g H ₂ O | - | - | - | - |

Factors Influencing Solubility Differences

The solubility of ionic compounds like alkali metal chromates in water is determined by a delicate balance between two key energetic factors: the lattice energy of the salt and the hydration energy of its constituent ions.



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Key factors affecting the solubility of alkali chromates.

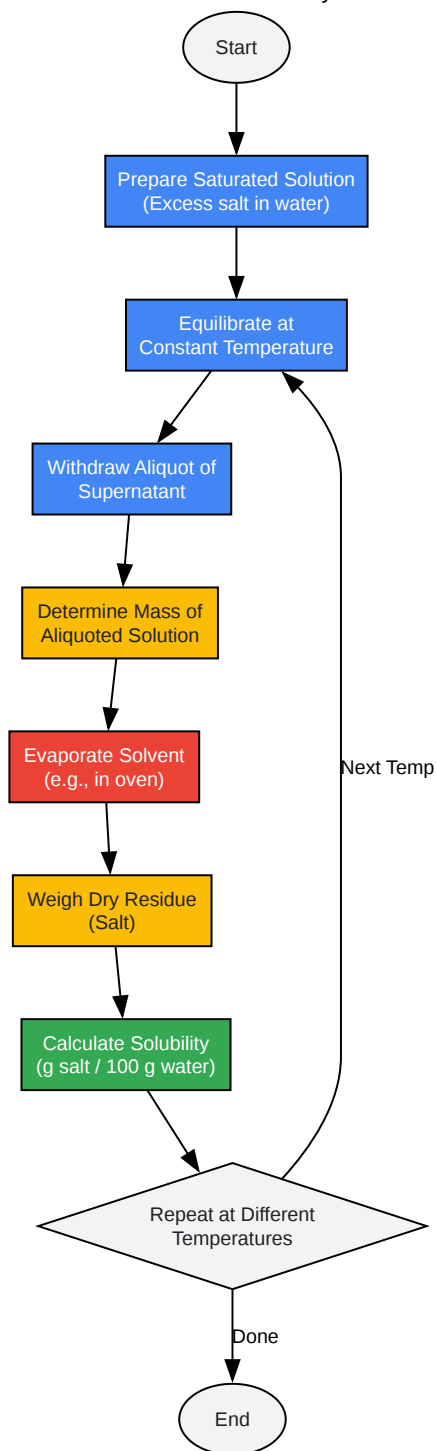
- **Lattice Energy:** This is the energy required to separate one mole of a solid ionic compound into its gaseous ions. For alkali metal chromates, as the size of the alkali metal cation increases from Li^+ to Cs^+ , the lattice energy generally decreases. A lower lattice energy makes it easier for the solvent to break apart the crystal lattice, thus favoring solubility.
- **Hydration Energy:** This is the energy released when one mole of gaseous ions is dissolved in a solvent to form hydrated ions. Hydration energy is inversely proportional to ionic size; smaller ions have a higher charge density and are more strongly solvated, leading to a higher hydration energy. Higher hydration energy favors solubility.

The interplay of these two opposing factors dictates the observed solubility trend. For most alkali metal salts, the decrease in lattice energy as you go down the group is more significant than the decrease in hydration energy, leading to an overall increase in solubility.

Experimental Protocol for Determining Solubility

The following is a generalized experimental procedure for determining the solubility of an inorganic salt like **rubidium chromate** in water at various temperatures.

Experimental Workflow for Solubility Determination



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Workflow for determining the solubility of a salt.

Materials:

- Alkali metal chromate salt (e.g., **Rubidium Chromate**)
- Distilled or deionized water
- Temperature-controlled water bath or incubator
- Erlenmeyer flasks with stoppers
- Syringes with filters (to remove undissolved solid)
- Pre-weighed weighing bottles or evaporating dishes
- Analytical balance
- Drying oven

Procedure:

- **Preparation of Saturated Solutions:** For each desired temperature, add an excess amount of the chromate salt to a known volume of distilled water in a sealed flask. The excess solid is crucial to ensure saturation.
- **Equilibration:** Place the flasks in a temperature-controlled water bath set to the desired temperature. Agitate the flasks for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Sampling:** Once equilibrium is established, allow the undissolved solid to settle. Carefully withdraw a known volume of the clear supernatant liquid using a pre-heated or temperature-equilibrated syringe fitted with a filter. This prevents precipitation of the salt due to temperature changes during sampling.
- **Gravimetric Analysis:**
 - Dispense the collected supernatant into a pre-weighed, dry weighing bottle.
 - Weigh the bottle containing the solution to determine the mass of the saturated solution.

- Place the weighing bottle in a drying oven at a temperature sufficient to evaporate the water without decomposing the salt (e.g., 100-120°C).
- Heat to a constant weight.
- After cooling in a desiccator, reweigh the bottle to determine the mass of the dry salt.
- Calculation: The solubility can be calculated as follows:
 - Mass of water = (Mass of solution + bottle) - (Mass of dry salt + bottle)
 - Solubility (g/100 g H₂O) = (Mass of dry salt / Mass of water) x 100

This procedure should be repeated for each alkali metal chromate at various temperatures to generate a comprehensive solubility profile.

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